

Essential Safety and Logistical Information for Handling cGAMP Diammonium Salt

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Compound of Interest

Compound Name: cGAMP diammonium

Cat. No.: B8210205

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **cGAMP diammonium** salt, a key endogenous second messenger in the STING (stimulator of interferon genes) pathway.^[1] Adherence to these protocols is critical for personnel safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

When handling **cGAMP diammonium** salt, a comprehensive approach to personal protection is necessary. The following table summarizes the recommended PPE.

PPE Category	Item	Specification	Purpose
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 certified	Protects against splashes and dust.
Hand Protection	Nitrile Gloves	Disposable, powder-free	Prevents skin contact.
Body Protection	Laboratory Coat	Standard	Protects clothing and skin from contamination.
Respiratory Protection	N95 Respirator or equivalent	NIOSH approved	Recommended when handling the powder form to avoid inhalation.

Health and Safety Information

While a specific Safety Data Sheet (SDS) for **cGAMP diammonium** salt is not readily available, data from analogous compounds, such as 2'3'-cGAMP (sodium salt) and general ammonium salts, provide guidance on potential hazards. The substance is not classified as hazardous according to the Globally Harmonized System (GHS).[2] However, it is crucial to follow standard laboratory safety practices.

Potential Hazards:

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: Generally does not irritate the skin.[2]
- Eye Contact: May cause mild irritation.[3]
- Ingestion: Ingestion of large quantities may cause stomach or intestinal disorders.[4]

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move to fresh air. If symptoms persist, consult a doctor. [2]
Skin Contact	Wash off with soap and plenty of water.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [2] [3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [4]

Handling and Storage

Proper handling and storage are vital for maintaining the stability and integrity of **cGAMP diammonium** salt.

Aspect	Procedure
Handling	Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
Storage	Store in a tightly closed container in a dry and well-ventilated place. Recommended storage temperature is -20°C. [1]

Disposal Plan

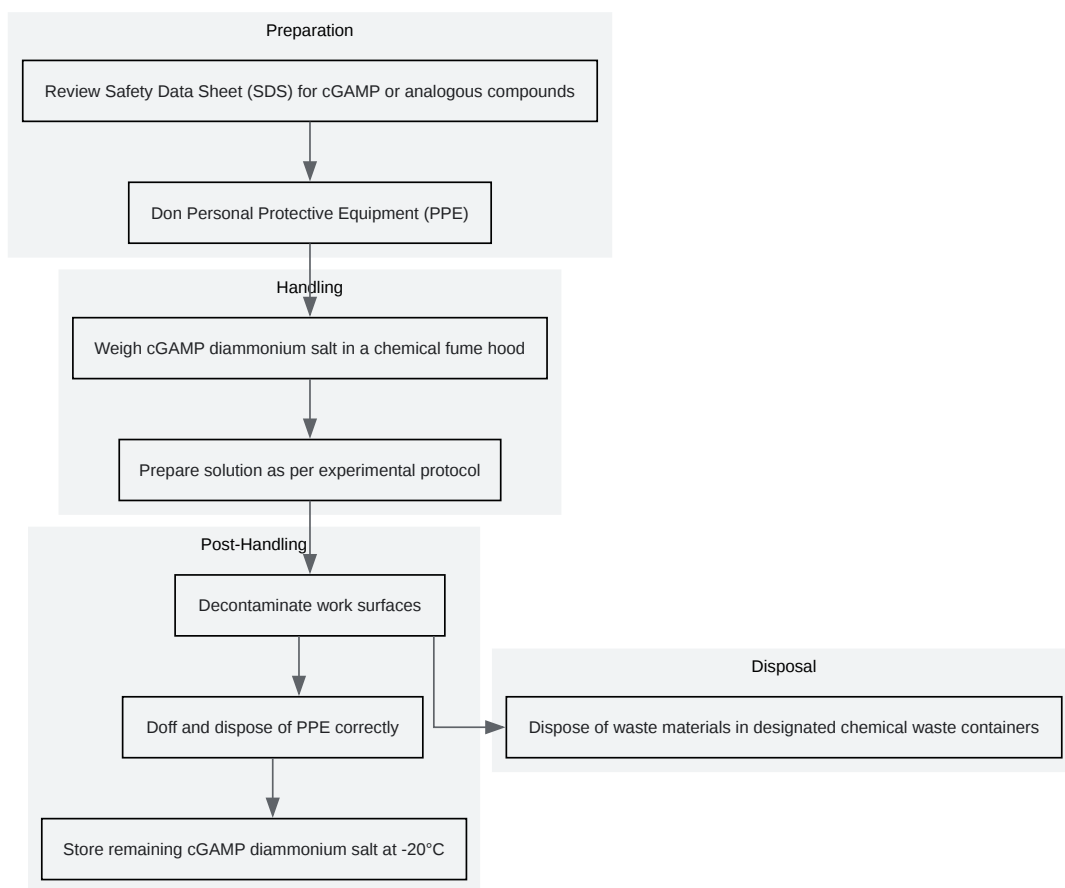
Unused **cGAMP diammonium** salt and contaminated materials should be disposed of as chemical waste.

Waste Type	Disposal Method
Unused Product	Dispose of in accordance with local, state, and federal regulations. Do not mix with other waste. [4]
Contaminated Labware	Decontaminate or dispose of as chemical waste.
Empty Containers	Handle as if they were full. Do not reuse. [4]

Experimental Workflow for Handling cGAMP Diammonium Salt

The following diagram outlines the procedural steps for the safe handling of **cGAMP diammonium** salt in a laboratory setting.

Workflow for Safe Handling of cGAMP Diammonium Salt



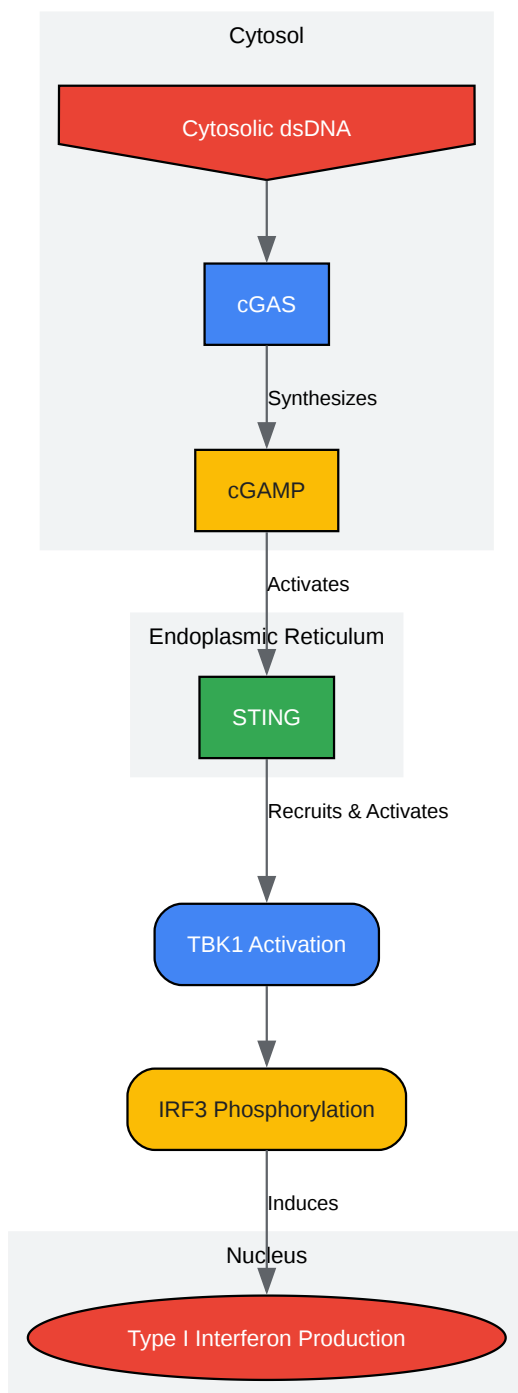
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cGAMP Handling Workflow

Signaling Pathway of cGAMP

cGAMP is a critical second messenger that activates the STING pathway, leading to the production of type I interferons and other immune mediators.^[1] Understanding this pathway is essential for researchers working with this compound.

Simplified STING Signaling Pathway

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STING Signaling Pathway

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